

Commercial Availability and Technical Profile of 4-Methoxycyclohexanone: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxycyclohexanone

Cat. No.: B142444

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxycyclohexanone** (CAS No. 13482-23-0), a key chemical intermediate with significant applications in pharmaceutical synthesis and other industries. This document details its commercial availability from various suppliers, summarizes key technical data, outlines synthetic methodologies, and provides a general experimental workflow for its preparation and purification.

Commercial Availability and Suppliers

4-Methoxycyclohexanone is readily available from a range of chemical suppliers. The following table summarizes a selection of commercial sources and the quantitative data they provide. Purity levels are generally high, though it is recommended to request lot-specific certificates of analysis for detailed impurity profiles.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Information
--INVALID-LINK--	13482-23-0	C ₇ H ₁₂ O ₂	128.17	-	Biochemical for proteomics research.[1]
--INVALID-LINK--	13482-23-0	-	-	-	Distributes for Frontier Specialty Chemicals.[2]
--INVALID-LINK--	13482-23-0	-	-	High	Leading manufacturer in China.[3]
--INVALID-LINK--	13482-23-0	-	-	-	-
--INVALID-LINK--	13482-23-0	C ₇ H ₁₂ O ₂	-	-	-
--INVALID-LINK--	13482-23-0	-	128.17	99%	Boiling Point: 53-55°C/5mm.[4] [5]
--INVALID-LINK--	13482-23-0	-	-	-	For experimental/research use. [6]
--INVALID-LINK--	13482-23-0	C ₇ H ₁₂ O ₂	128.17	≥97%	[7]
--INVALID-LINK--	13482-23-0	C ₇ H ₁₂ O ₂	128.17	-	Storage: Sealed in dry, 2-8°C.[8]

--INVALID-LINK--	13482-23-0	-	-	-	Certified reference materials.[9]
--INVALID-LINK--	13482-23-0	C ₇ H ₁₂ O ₂	128.17	-	

Applications in Drug Development and Industry

4-Methoxycyclohexanone is a versatile intermediate in organic synthesis. Its primary applications include:

- **Pharmaceutical Synthesis:** It serves as a crucial building block in the synthesis of various pharmaceutical agents. Notably, it is used in the preparation of antitumor agents and complex molecules with potential therapeutic value.[3][10] For instance, it is a key intermediate in the synthesis of the insecticide spirotetramat.[4][6]
- **Fragrance Industry:** Its structural features make it a useful component in the synthesis of fragrance compounds.[3]
- **Chemical Research:** It is employed in the selective synthesis of cyclohexanol intermediates from lignin-based phenolics, which is relevant to the conversion of biomass into valuable chemicals.[3]

Synthesis Methodologies

Several methods for the synthesis of **4-Methoxycyclohexanone** have been reported in the literature. The most common approaches start from either 4-methoxyphenol or 4-methoxycyclohexanol.

Common Synthetic Routes:

- **Oxidation of 4-methoxycyclohexanol:** This method involves the oxidation of 4-methoxycyclohexanol using various oxidizing agents. A Chinese patent describes a method using an oxygen-containing gas as the oxidant in the presence of a catalyst, which is presented as an environmentally friendly approach with high yield.[6] Another reported method uses pyridinium chlorochromate (PCC) in methylene chloride.[1]

- Catalytic Hydrogenation of 4-methoxyphenol: This approach involves the hydrogenation of 4-methoxyphenol over a catalyst, such as palladium on carbon (Pd/C), in a suitable solvent like cyclohexane.[3][10] This method is often favored for its clean production process and high yield.[3]

Detailed Experimental Protocol: Oxidation of 4-Methoxycyclohexanol with Pyridinium Chlorochromate (PCC)[1]

This protocol is based on a literature procedure for the oxidation of 4-methoxycyclohexanol to **4-methoxycyclohexanone**.

Materials:

- 4-methoxycyclohexanol (4.2 g)
- Pyridinium chlorochromate (PCC) (11 g)
- Methylene chloride (CH_2Cl_2)
- Florisil for column chromatography

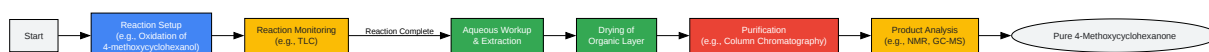
Procedure:

- To a reaction flask, add 11 g of pyridinium chlorochromate and methylene chloride.
- Prepare a solution of 4.2 g of 4-methoxycyclohexanol in 30 ml of methylene chloride.
- Add the 4-methoxycyclohexanol solution to the PCC suspension.
- Stir the reaction mixture at room temperature for 3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, purify the reaction mixture using a Florisil column.
- Elute the product with a suitable solvent system.

- Combine the fractions containing the product and remove the solvent under reduced pressure.
- Further purify the product by distillation to obtain **4-methoxycyclohexanone** (3.7 g).

Experimental Workflow: Synthesis and Purification

The following diagram illustrates a general workflow for the synthesis and purification of **4-Methoxycyclohexanone**, applicable to various laboratory-scale preparations.



[Click to download full resolution via product page](#)

Synthesis and Purification Workflow

Conclusion

4-Methoxycyclohexanone is a commercially accessible and highly valuable chemical intermediate for researchers and professionals in drug development and other chemical industries. Its utility as a precursor for complex molecules, including pharmaceuticals, underscores its importance.[3][10] This guide provides a foundational understanding of its commercial landscape, applications, and synthetic methodologies to support its effective procurement and use in research and development. For detailed specifications, it is always recommended to consult the suppliers directly and request lot-specific analytical data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prepchem.com [prepchem.com]

- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [guidechem.com]
- 5. 13482-23-0 Cas No. | 4-Methoxycyclohexanone | Apollo [store.apolloscientific.co.uk]
- 6. CN112778108A - Synthesis method of 4-substituted cyclohexanone - Google Patents [patents.google.com]
- 7. chemscene.com [chemscene.com]
- 8. 13482-23-0|4-Methoxycyclohexanone|BLD Pharm [bldpharm.com]
- 9. 4-Methoxycyclohexanone | CAS#:13482-23-0 | Chemsrce [chemsrc.com]
- 10. 4-Methoxycyclohexanon | 13482-23-0 [chemicalbook.com]
- To cite this document: BenchChem. [Commercial Availability and Technical Profile of 4-Methoxycyclohexanone: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b142444#commercial-availability-and-suppliers-of-4-methoxycyclohexanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com